

A Technical Guide to the Chelating Properties of Trisodium EDTA in Aqueous Solutions

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Compound of Interest

Compound Name: *Edetate trisodium monohydrate*

Cat. No.: *B081004*

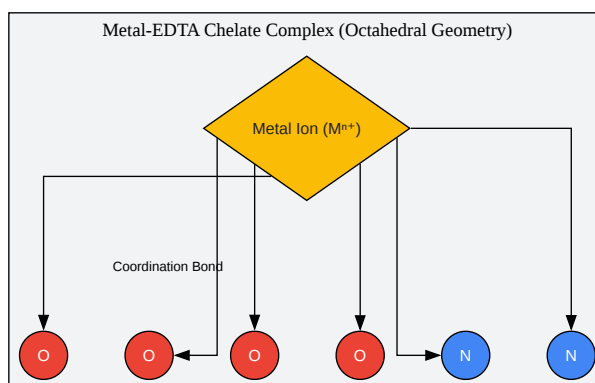
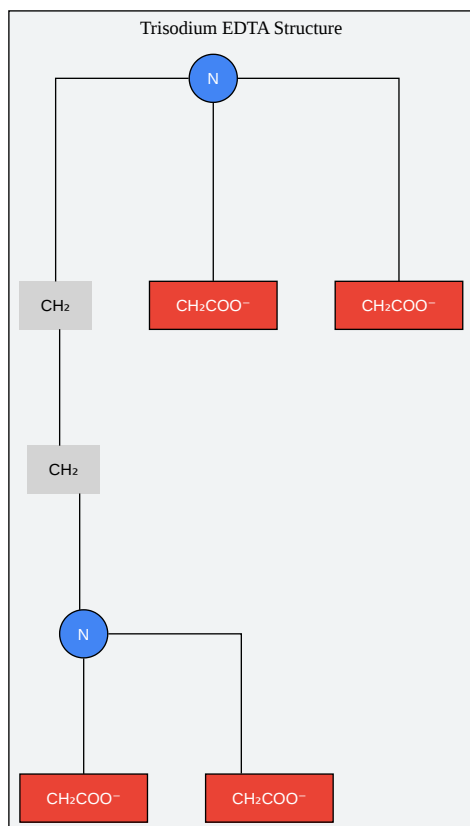
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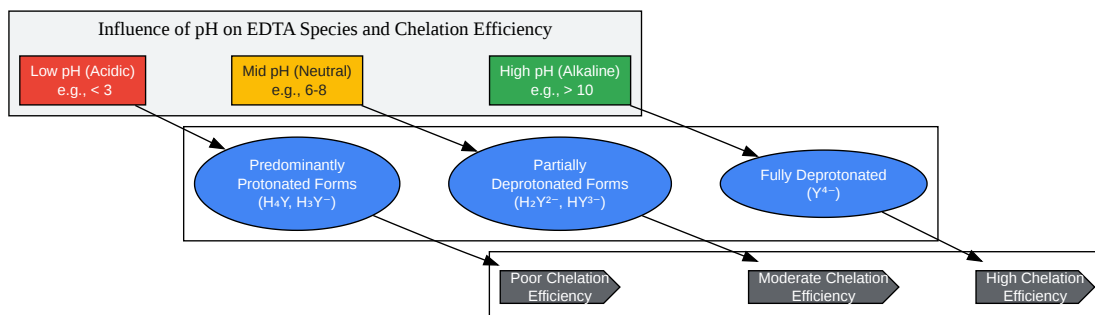
For Researchers, Scientists, and Drug Development Professionals

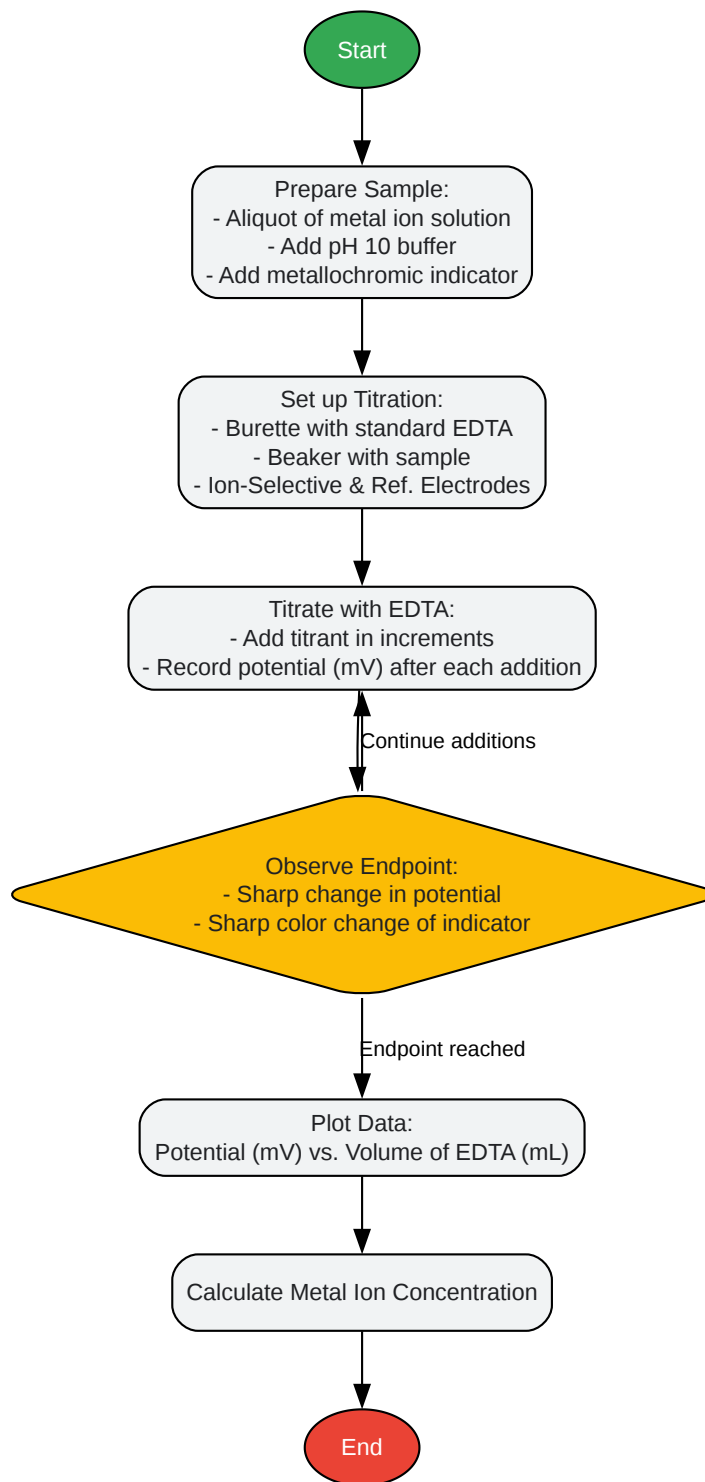
Trisodium ethylenediaminetetraacetic acid (Trisodium EDTA) is a salt of EDTA, a widely utilized aminopolycarboxylic acid that functions as a potent metal ion chelator.[1][2] Its remarkable ability to form stable, water-soluble complexes with a wide range of di- and trivalent metal cations makes it an indispensable tool in diverse scientific and industrial fields, including pharmaceutical formulations, biomedical research, and analytical chemistry.[3] This guide provides a detailed examination of the core principles governing the chelating properties of Trisodium EDTA in aqueous environments, with a focus on the thermodynamic stability of its complexes, the critical influence of pH, and the experimental methodologies used for its characterization.

The Mechanism of EDTA Chelation

Ethylenediaminetetraacetic acid is a hexadentate ligand, meaning it has six donor sites for binding a metal ion: two nitrogen atoms and four carboxyl groups.[4] In aqueous solution, the anionic form of EDTA envelops a metal ion, coordinating with it at these six points to form a stable, cage-like octahedral complex known as a chelate. This multi-site binding, often described as the "chelate effect," results in a complex that is significantly more stable than those formed by monodentate ligands (ligands that bind at only one point). The strong grasp of EDTA on the metal ion is a key reason for its effectiveness as a chelating agent.







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